

Health and safety considerations for handling TFEMA monomer

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Compound of Interest

Compound Name: 2,2,2-Trifluoroethyl methacrylate

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An In-Depth Technical Guide to the Health and Safety Considerations for Handling TFEMA Monomer

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **2,2,2-trifluoroethyl methacrylate** (TFEMA) monomer. It is intended for an audience of trained professionals, including researchers, scientists, and those in the field of drug development. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Chemical and Physical Properties

TFEMA is a colorless liquid and a semifluorinated monomer utilized in the synthesis of fluorinated polymers, which are valued for their thermal stability and chemical resistance.^{[1][2]} It is characterized by its chemical inertness, good wear resistance, and low dielectric constant.^{[2][3]}

Table 1: Physical and Chemical Properties of TFEMA Monomer

Property	Value	Source(s)
CAS Number	352-87-4	[1] [2] [4]
Molecular Formula	C ₆ H ₇ F ₃ O ₂	[1]
Molecular Weight	168.11 g/mol	[5]
Appearance	Clear, colorless liquid	[2]
Boiling Point	59 °C at 100 mmHg	[2] [3]
Density	1.181 g/mL at 25 °C	[2] [3] [4]
Flash Point	17 °C (62.6 °F) - closed cup	[6] [7]
Refractive Index	n _{20/D} 1.361	[2] [3] [5]
Water Solubility	906 mg/L at 20 °C	[8]
Vapor Pressure	22 hPa at 20 °C	[2]
Inhibitor	Typically stabilized with MEHQ (50-200 ppm)	[3] [7]

Hazard Identification and Classification

TFEMA is classified as a hazardous substance with multiple risk factors. It is crucial to understand these hazards to implement appropriate safety measures.

Primary Hazards:

- Highly Flammable Liquid and Vapor (H225): Vapors can easily ignite.[\[9\]](#)[\[10\]](#)
- Acute Toxicity (Oral, H301): Toxic if swallowed.[\[9\]](#) An acute toxicity estimate for oral exposure is 100 mg/kg.[\[8\]](#)
- Acute Toxicity (Inhalation, H331): Toxic if inhaled.
- Skin Irritation (H315): Causes skin irritation.[\[9\]](#)
- Serious Eye Irritation (H319): Causes serious eye irritation.[\[9\]](#)

- Respiratory Irritation (H335): May cause respiratory irritation.
- Aquatic Hazard (Chronic, H412): Harmful to aquatic life with long-lasting effects.[\[11\]](#)

GHS Hazard Pictograms:

Flame, Skull and Crossbones, Exclamation Mark

Signal Word: Danger

Occupational Exposure Limits

Currently, there are no specific Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) from OSHA or Threshold Limit Values (TLVs) from ACGIH, that have been established for TFEMA monomer.

In the absence of specific OELs for TFEMA, it is prudent to consider the exposure limits for other common methacrylate monomers as a reference for risk assessment and control.

Table 2: Occupational Exposure Limits for Selected Methacrylate Monomers

Substance	OSHA PEL (8-hr TWA)	NIOSH REL (10-hr TWA)	ACGIH TLV (8-hr TWA)	ACGIH STEL
Methyl Methacrylate	100 ppm	100 ppm	50 ppm	100 ppm
Ethyl Methacrylate	-	-	50 ppm	100 ppm
n-Butyl Methacrylate	-	-	50 ppm	100 ppm
Isobutyl Methacrylate	-	-	50 ppm	100 ppm

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit. Data compiled from various sources.

Given the toxicity of TFEMA, all work should be conducted in a manner that minimizes the potential for exposure.

Safe Handling and Storage

Engineering Controls

- Work should be performed in a well-ventilated area, preferably within a chemical fume hood.
[\[8\]](#)[\[12\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[11\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[11\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling TFEMA.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[8\]](#)[\[13\]](#)
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., butyl rubber, Viton®). Consult glove manufacturer's compatibility charts.
 - Wear a flame-retardant lab coat or chemical-resistant apron and coveralls.[\[8\]](#)[\[13\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a potential for inhalation exposure, use a NIOSH-approved respirator with an organic vapor cartridge.[\[8\]](#)

Safe Work Practices

- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Do not breathe vapor or mist.[\[8\]](#)
- Wash hands thoroughly after handling.[\[11\]](#)
- Do not eat, drink, or smoke in areas where TFEMA is handled.[\[11\]](#)

- Keep away from heat, sparks, open flames, and other ignition sources.[8][11]
- Use non-sparking tools.[11]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[8]
- Recommended storage temperature is 2-8°C.[2][3]
- Store away from heat and sources of ignition.[8]
- Keep locked up or in an area accessible only to qualified personnel.[8]
- The product is typically supplied with an inhibitor to prevent polymerization.[11] Monitor inhibitor levels and storage time to prevent hazardous polymerization, which can be exothermic.[11]

Emergency Procedures

First Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor immediately.[11] If breathing has stopped, provide artificial respiration.[8]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water and soap for at least 15 minutes.[8][11] Seek medical attention if skin irritation persists.[8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[8][11] Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison center or doctor.[11]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[14]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[14]
- Specific Hazards: Vapors may form explosive mixtures with air. Vapors may travel to a source of ignition and flash back. Containers may explode when heated.[15]

Accidental Release Measures

- Evacuate personnel from the area.
- Remove all sources of ignition.
- Ventilate the area.
- Wear appropriate personal protective equipment.
- Contain the spill with inert absorbent material (e.g., sand, earth, vermiculite).[11]
- Collect the absorbed material into a suitable container for disposal.[11]
- Do not allow the chemical to enter drains or waterways.[8]

Disposal Considerations

Dispose of TFEMA and contaminated materials in accordance with all applicable federal, state, and local regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[11]

Experimental Protocols for Safety Assessment

The following are summaries of standardized methodologies for assessing the key toxicological endpoints for TFEMA. These protocols are based on OECD guidelines.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

This method is designed to assess the acute toxic effects of a substance when administered orally.

- Principle: Groups of animals, typically female rats, are administered the test substance at one of a series of fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg).[16] The objective is to identify a dose that produces evident toxicity but not mortality.[3]
- Procedure:
 - A sighting study is performed to determine the appropriate starting dose.
 - Animals are fasted prior to dosing.[16]
 - The substance is administered in a single dose by gavage.[16]
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[3][16]
 - A necropsy is performed on all animals at the end of the observation period.[16]
- Interpretation: The results allow for the classification of the substance according to the Globally Harmonised System (GHS) for acute oral toxicity.[16]

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (Based on OECD Guideline 439)

This in vitro method assesses the potential of a substance to cause skin irritation.

- Principle: The test chemical is applied topically to a three-dimensional reconstructed human epidermis (RhE) model.[4] Skin irritation is identified by the substance's ability to decrease cell viability below a defined threshold.[10]
- Procedure:
 - The test substance is applied to the surface of the RhE tissue.[4]
 - After a defined exposure period (e.g., 60 minutes), the substance is removed by rinsing. [17]

- The tissues are incubated for a post-exposure period (e.g., 42 hours).[17]
- Cell viability is measured using a quantitative method, typically the MTT assay, which measures the reduction of MTT to formazan by viable cells.[4]
- Interpretation: A substance is classified as a skin irritant (UN GHS Category 2) if the mean tissue viability is reduced to $\leq 50\%$ of the negative control.[4][10]

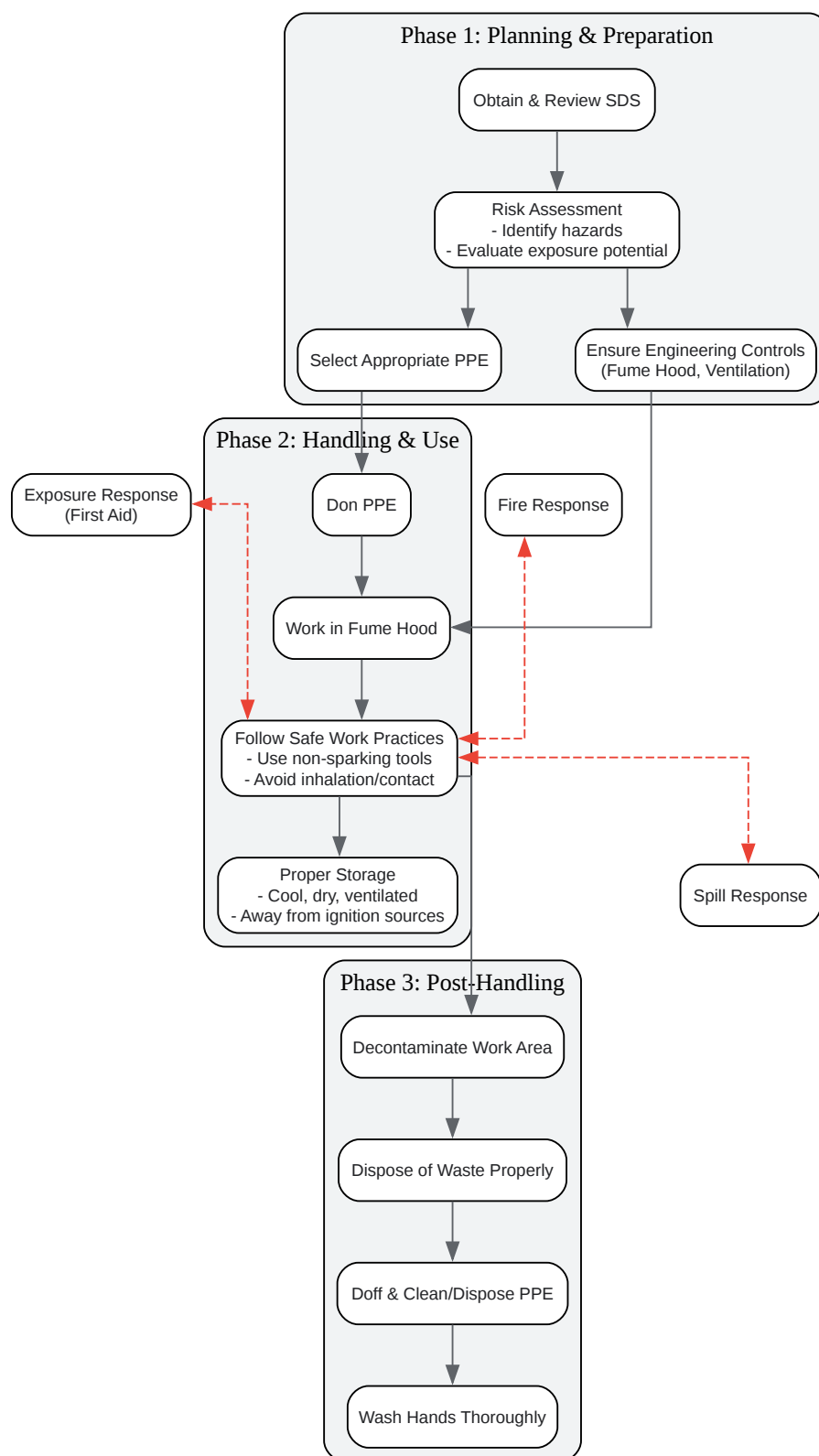
Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal (typically an albino rabbit), with the other eye serving as a control.[1][11] The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.[1][11]
- Procedure:
 - A weight-of-evidence analysis of existing data should be performed before in vivo testing. [1] In vitro or ex vivo tests are recommended as part of a sequential testing strategy.[1]
 - If in vivo testing is necessary, a single animal is used for an initial test.[1]
 - The substance is applied to the conjunctival sac.[14]
 - The eyes are examined at 1, 24, 48, and 72 hours after application, and observations may continue for up to 21 days to assess reversibility.[11][18]
- Interpretation: The scores for corneal opacity, iritis, and conjunctival redness and chemosis are used to classify the substance's eye irritation potential.[11]

Visualizations

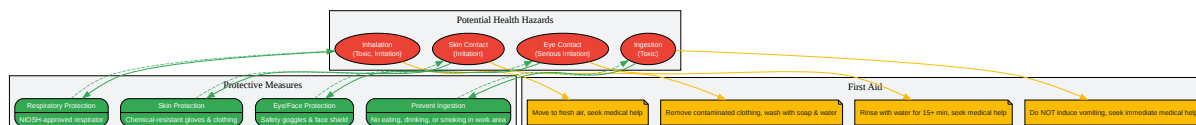
Safe Handling Workflow for TFEMA Monomer



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Caption: A workflow diagram for the safe handling of TFEMA monomer.

Health Hazards and Protective Measures for TFEMA Monomer



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Caption: Health hazards of TFEMA and corresponding protective measures.

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